

(S)-Enzaplatovir CAS number and molecular weight

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Compound of Interest

Compound Name: (S)-Enzaplatovir

Cat. No.: B8199002

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An In-depth Technical Guide to (S)-Enzaplatovir

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-Enzaplatovir**, a potent antiviral agent. The document details its chemical properties, mechanism of action, and relevant experimental protocols for its evaluation.

Core Properties of (S)-Enzaplatovir

(S)-Enzaplatovir, also known as (S)-BTA-C585, is the S-enantiomer of Enzaplatovir. It has been identified as a promising drug candidate for the treatment of respiratory syncytial virus (RSV) infections.

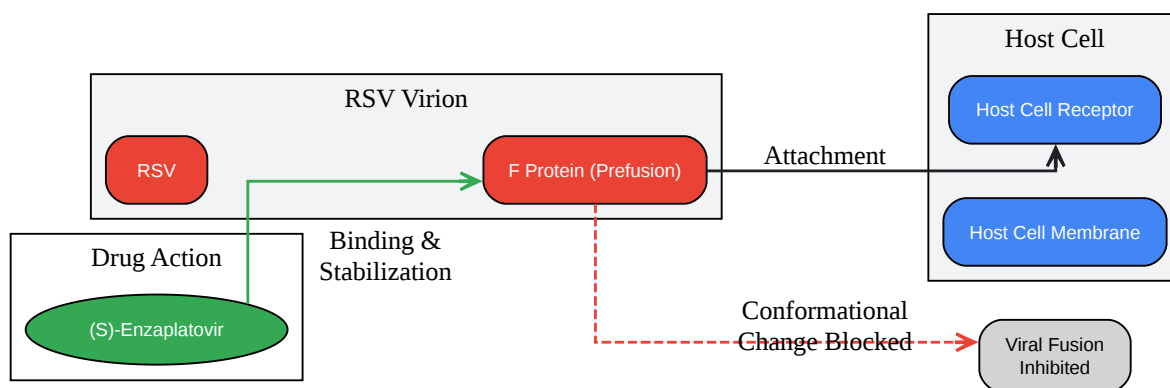
Property	Value	Reference
CAS Number	1323077-88-8	[1][2]
Molecular Formula	C ₂₀ H ₁₉ N ₅ O ₃	[1]
Molecular Weight	377.40 g/mol	[1][3][4]

Antiviral Activity and Mechanism of Action

(S)-Enzaplatovir demonstrates potent antiviral activity specifically against the respiratory syncytial virus (RSV). Its primary mechanism of action is the inhibition of viral entry into host cells.

Parameter	Value	Target	Mechanism	Reference
EC ₅₀	56 nM	Respiratory Syncytial Virus (RSV)	Fusion Inhibitor	[1][2]

Enzaplatovir is an orally bioavailable small molecule that functions as an RSV entry inhibitor.[5] It targets the RSV fusion (F) protein, a critical component for the fusion of the viral envelope with the host cell membrane. By binding to the F protein, **(S)-Enzaplatovir** stabilizes its prefusion conformation, preventing the conformational changes necessary for membrane fusion and subsequent viral entry.



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Caption: Mechanism of action of **(S)-Enzaplatovir** as an RSV fusion inhibitor.

Experimental Protocols

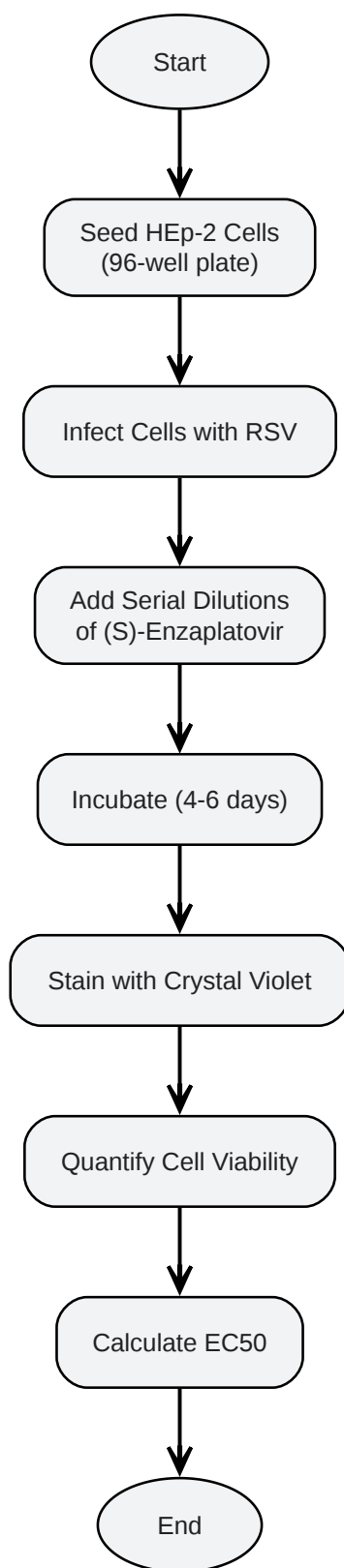
While specific, detailed experimental protocols for **(S)-Enzaplatovir** are not publicly available, the following are representative methodologies for evaluating RSV fusion inhibitors.

Antiviral Activity Assay (Cytopathic Effect Inhibition)

This assay determines the concentration of a compound required to protect host cells from virus-induced cell death (cytopathic effect).

Methodology:

- Cell Seeding: Seed HEp-2 cells in 96-well plates.
- Infection: Infect the cells with RSV at a specific multiplicity of infection (MOI).
- Compound Addition: Add serial dilutions of the test compound (e.g., **(S)-Enzaplatovir**) to the infected cells.
- Incubation: Incubate the plates for a period sufficient to observe cytopathic effects in control wells (typically 4-6 days).
- Staining: Stain the cells with a dye such as crystal violet, which stains viable cells.
- Quantification: Quantify the amount of stain, which is proportional to the number of viable cells. The EC_{50} value is calculated as the compound concentration that results in 50% protection from virus-induced cell death.



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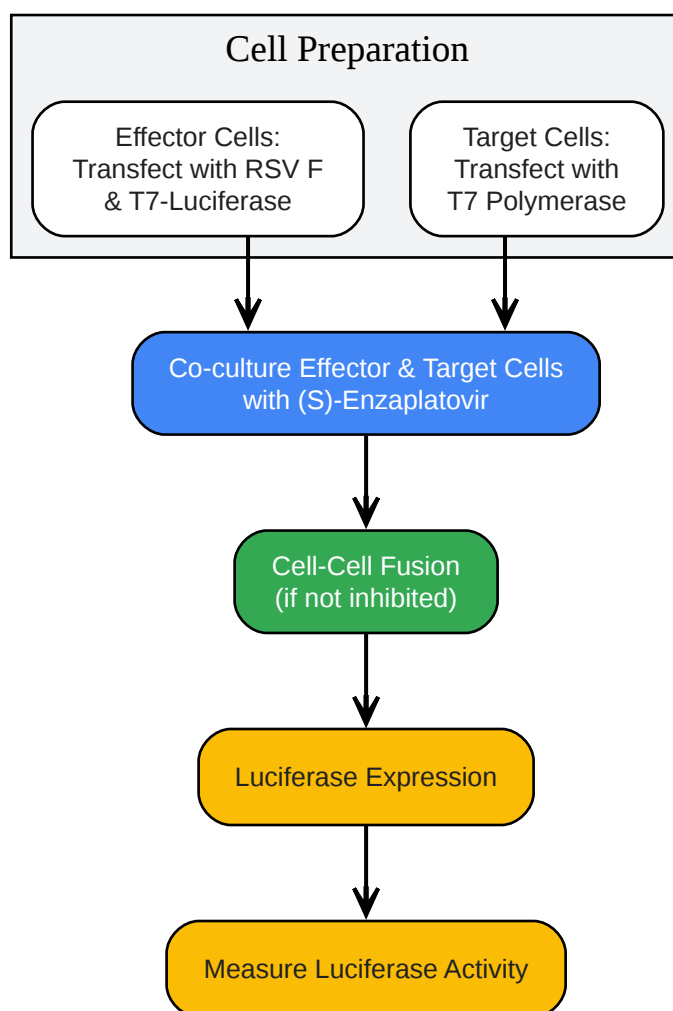
Caption: Workflow for a cytopathic effect (CPE) inhibition assay.

RSV Fusion Inhibition Assay (Cell-Cell Fusion)

This assay directly measures the ability of a compound to inhibit RSV F protein-mediated membrane fusion.

Methodology:

- **Effector Cell Preparation:** Transfect one population of cells (e.g., 293T) with plasmids expressing the RSV F protein and a reporter gene like luciferase under the control of a T7 promoter.
- **Target Cell Preparation:** Transfect a second population of cells with a plasmid expressing T7 RNA polymerase.
- **Co-culture:** Co-culture the effector and target cells in the presence of serial dilutions of the test compound.
- **Fusion and Reporter Activation:** If cell-cell fusion occurs, the T7 polymerase from the target cells will enter the effector cells and drive the expression of the luciferase reporter gene.
- **Lysis and Measurement:** Lyse the cells and measure luciferase activity. A decrease in luciferase signal indicates inhibition of fusion.



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Caption: Workflow for a cell-cell fusion inhibition assay.

Clinical Development

Enzaplatovir has undergone investigation in human clinical trials to evaluate its safety, pharmacokinetics, and antiviral activity against RSV infection.[1] These trials are crucial for determining the therapeutic potential of **(S)-Enzaplatovir** in a clinical setting.

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